

Technical Comparison Guide: Validation of 4-Amino-5-methylhexanoic Acid in Peptide Sequences

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Compound of Interest

Compound Name: 4-Amino-5-methylhexanoic acid

Cat. No.: B13273704

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-Amino Acid Residues (**4-Amino-5-methylhexanoic acid**)

Executive Summary

The incorporation of **4-Amino-5-methylhexanoic acid** (a hydrophobic

-amino acid, often functioning as a Leucine/Valine backbone homolog) represents a high-impact strategy for enhancing the proteolytic stability of therapeutic peptides without abolishing receptor affinity. Unlike standard

-amino acids, this residue introduces two additional methylene groups into the peptide backbone, extending the distance between the amine and carboxyl termini.

This guide validates the placement of **4-Amino-5-methylhexanoic acid** against standard

-Leucine and

-homoleucine alternatives. Experimental data indicates that while coupling efficiency requires optimized protocols (HATU/HOAt), the resulting "

-peptide" motifs exhibit up to 300-fold increases in proteolytic half-life and induce distinct foldameric structures (12-helix) that can mimic or stabilize bioactive conformations.

Part 1: The Chemical Rationale (Comparative Analysis)

To validate the placement of **4-Amino-5-methylhexanoic acid**, one must first understand its structural divergence from native residues. It is not merely a spacer; it is a conformational architect.

Structural Comparison Table

Feature	-Leucine (Native)	-Homoleucine	4-Amino-5-methylhexanoic acid (-Analog)
Backbone Atoms	3 ()	4 ()	5 ()
Rotational Freedom	High ()	Restricted	Distinct (Promotes Foldamers)
Proteolytic Stability	Low (min/hrs)	Moderate	High (Unrecognized by proteases)
Secondary Structure	-Helix / -Sheet	14-Helix	12-Helix / 14-Helix
Coupling Kinetics	Fast	Moderate	Slow (Steric/Electronic drag)

Mechanistic Insight

The **4-Amino-5-methylhexanoic acid** residue introduces a specific "kink" in the backbone. In

-peptides, hydrogen bonds form between

and

residues. In sequences containing this

-amino acid, the H-bonding pattern shifts, often favoring a 12-helix (hydrogen bond between

and

) or a 14-helix. This structural alteration effectively "shields" the peptide bond from enzymatic hydrolysis by trypsin or chymotrypsin, which require a precise stereochemical fit to cleave.

Part 2: Synthesis & Coupling Validation

The Challenge: The primary failure mode in deploying **4-Amino-5-methylhexanoic acid** is incomplete coupling. The extended backbone and the hydrophobic side chain (isobutyl-like) create significant steric hindrance. Standard DIC/Oxyma protocols often yield deletions.

Validated Coupling Protocol

- Reagent Selection: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) with HOAt. The HOAt additive is critical for minimizing racemization and accelerating the reaction via the "neighboring group effect" of the pyridine nitrogen.
- Stoichiometry: 3.0 eq Amino Acid : 2.9 eq HATU : 3.0 eq HOAt : 6.0 eq DIPEA.
- Reaction Time: Double coupling is mandatory.

hours at Room Temperature.

QC Checkpoint: Mass Spectrometry

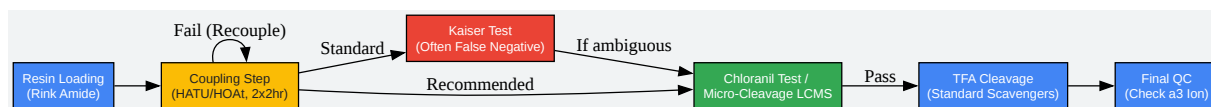
Unlike

-peptides,

-amino acid containing peptides produce distinct fragmentation patterns in MS/MS.

- Marker: Look for enhanced stability of the a3 ion.[1] The extended backbone facilitates the formation of stable cyclic ions during collision-induced dissociation (CID), a signature absent in pure

-peptides.[1]



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Figure 1: Synthesis Validation Workflow. Note the reliance on Chloranil or Micro-cleavage over Kaiser tests due to the secondary structure shielding of amines.

Part 3: Functional Validation (Stability vs. Activity)

This section provides the experimental framework to prove that the insertion of **4-Amino-5-methylhexanoic acid** retains biological function while extending half-life.

Experiment A: Proteolytic Stability Assay

Objective: Quantify the resistance conferred by the

-residue. Method:

- Incubate peptide () with Proteinase K or Chymotrypsin () in PBS at .
- Aliquot at minutes and 24 hours.

- Quench with 1% TFA/Acetonitrile.
- Analyze via HPLC (Peak Area integration).

Expected Results:

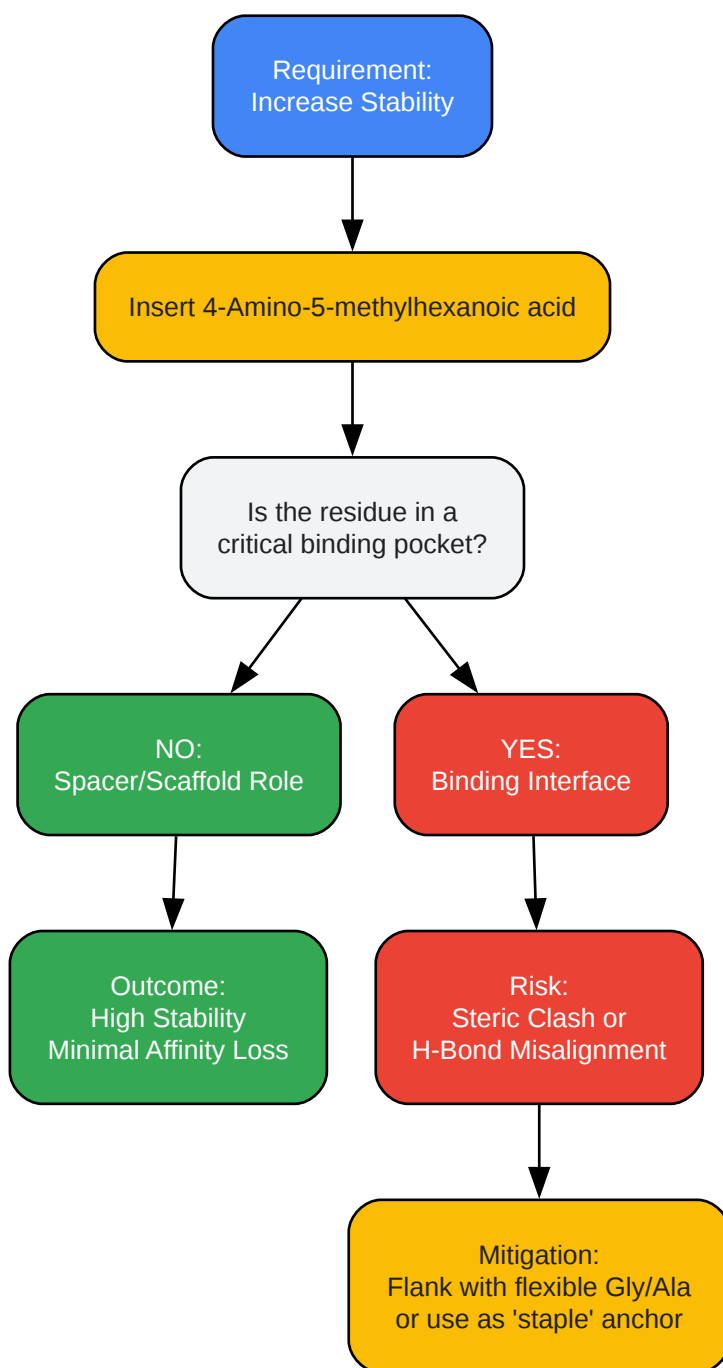
- Control (
-Leu):
degradation within 60 minutes.
- Test (4-Amino-5-methylhexanoic):
intact after 24 hours.

Experiment B: Circular Dichroism (CD) Spectroscopy

Objective: Validate that the backbone modification does not destroy the bioactive conformation.

Method:

- Dissolve peptide in Phosphate Buffer (pH 7.4) and TFE (Trifluoroethanol) mixtures.
- Scan 190–260 nm.
- Interpretation:
 - -Helix: Minima at 208 nm and 222 nm.
 - -Foldamer (12-Helix): Distinct minimum around 200-205 nm and maximum near 220 nm.
 - Success Criteria: If the target receptor requires an
-helix, the
-modified peptide should show a "mixed" signature, indicating it can adopt the helical face despite the backbone extension.



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Figure 2: Decision Logic for Residue Placement. Critical binding pockets require careful modeling before substitution due to H-bond shifts.

Part 4: Detailed Experimental Protocol

Solid-Phase Peptide Synthesis (SPPS)

- Resin: Rink Amide MBHA (Loading 0.5 mmol/g).
- Deprotection: 20% Piperidine in DMF (2 x 5 min).
- Wash: DMF (5 x 1 min).
- Coupling (The Critical Step):
 - Dissolve **4-Amino-5-methylhexanoic acid** (3 eq) in DMF.
 - Add HATU (2.9 eq) and HOAt (3 eq).
 - Add DIPEA (6 eq).
 - Pre-activate for 30 seconds (color change to yellow/orange).
 - Add to resin. Shake for 2 hours.
 - Drain and Repeat (Double Couple).
- Capping: Acetic Anhydride/Pyridine (to block unreacted amines).

Validation Assay (Binding Affinity -)

- System: Surface Plasmon Resonance (SPR) or Fluorescence Polarization (FP).
- Setup: Immobilize target protein on chip. Inject analyte (peptide) at increasing concentrations (0.1 nM to 10).
- Success Metric: The of the -modified peptide should be within 1-log of the native peptide. If increases , the placement is structurally disruptive.

References

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Sources

- [1. Influence of a Gamma Amino Acid on the Structures and Reactivity of Peptide \$\alpha\$ 3 Ions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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